

Definitive Structural Confirmation of 6-Bromo-4-methylquinolin-3-amine: An Application Guide

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Compound of Interest

Compound Name: 6-Bromo-4-methylquinolin-3-amine

CAS No.: 1201646-50-5

Cat. No.: B2712272

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Executive Summary

In the development of quinoline-based therapeutics—widely used in antimalarial, anticancer, and anti-inflammatory research—structural ambiguity is a critical failure point. While NMR (

H,

C) and Mass Spectrometry (MS) are standard for characterization, they often fail to definitively distinguish between regioisomers or tautomeric forms in highly substituted systems like **6-Bromo-4-methylquinolin-3-amine**.^[1]

This guide compares the efficacy of Single Crystal X-ray Diffraction (SC-XRD) against spectroscopic alternatives.^[1] It provides a validated protocol for crystallizing this specific amino-quinoline derivative and interpreting the resulting diffraction data to achieve absolute structural certainty.^[1]

Comparative Analysis: Why X-ray Crystallography?

For a molecule like **6-Bromo-4-methylquinolin-3-amine**, the primary structural risks are regioisomerism (e.g., 6-bromo vs. 7-bromo placement) and amino-imino tautomerism.^[1] The

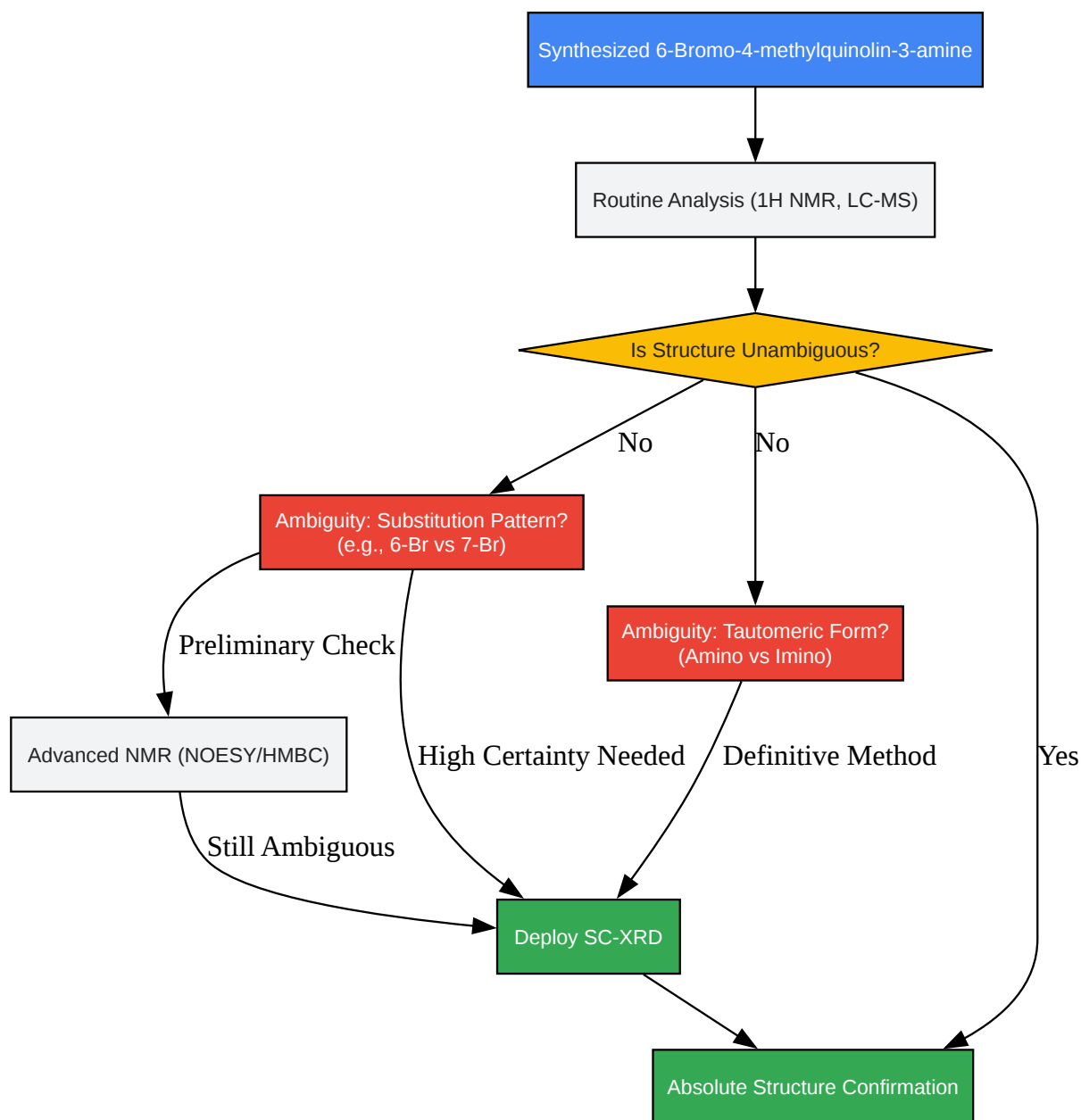
table below outlines why SC-XRD is the requisite "Gold Standard" for this confirmation.

Table 1: SC-XRD vs. Spectroscopic Techniques

Feature	NMR (H / C / 2D)	Mass Spectrometry (HRMS)	X-ray Crystallography (SC- XRD)
Primary Output	Connectivity & Chemical Environment	Molecular Formula & Fragmentation	Absolute 3D Atomic Position
Regioisomerism	Ambiguous. Requires complex NOESY/HMBC interpretation; often inconclusive for remote substitutions. [1]	Ineffective. Isomers often have identical mass and similar fragmentation. [1]	Definitive. Direct visualization of Br and Methyl positions relative to the N- heterocycle.
Tautomerism	Averaged. Solutions often show rapid exchange between amino/imino forms, blurring the signal.	Blind. Cannot distinguish tautomers.	Precise. Freezes the dominant solid-state tautomer; locates H- atoms on specific nitrogens. [1]
Stereochemistry	Relative (requires chiral shift reagents or derivatization). [1]	None.	Absolute Configuration (via Anomalous Dispersion). [1]
Sample State	Solution (Dynamic).	Gas Phase (Ionized). [1]	Solid State (Static/Lattice). [1]

Decision Logic: When to Deploy SC-XRD

The following decision tree illustrates the logical pathway for selecting SC-XRD during the characterization workflow.



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Figure 1: Decision matrix for escalating from routine spectroscopy to X-ray crystallography.

Experimental Protocol

This protocol is designed to grow diffraction-quality crystals of **6-Bromo-4-methylquinolin-3-amine** and solve its structure.^[1]

Phase 1: Crystallization (Slow Evaporation Method)

The presence of the amine (-NH

) and quinoline nitrogen makes this molecule capable of hydrogen bonding, which aids crystallization but requires careful solvent selection to avoid twinning.

- Purity Check: Ensure the starting material is >98% pure by HPLC. Impurities disrupt nucleation.^[1]
- Solvent Selection:
 - Primary Solvent: Ethanol (EtOH) or Methanol (MeOH) – Good solubility for polar aminoquinolines.^[1]
 - Co-solvent:^[1] Chloroform (CHCl₃) or Dichloromethane (DCM) – To moderate solubility if too high.^[1]
 - Recommended System: Ethanol:Chloroform (3:1 v/v).
- Procedure:
 - Dissolve 20 mg of **6-Bromo-4-methylquinolin-3-amine** in 2 mL of the solvent mixture in a small glass vial (4 mL capacity).
 - Sonicate briefly to ensure complete dissolution.^[1]
 - Filter the solution through a 0.45 µm PTFE syringe filter into a clean, scratch-free vial (scratches cause rapid, disordered nucleation).
 - Cover the vial with Parafilm®.^[2] Pierce 3-5 small holes in the film with a needle to control evaporation rate.^[1]
 - Store in a vibration-free, temperature-controlled environment (20°C) for 3–7 days.

- Harvesting: Look for block- or prism-shaped crystals. Avoid needles (often indicate rapid growth/disorder).[\[1\]](#)

Phase 2: Data Collection & Refinement[\[1\]](#)

- Mounting: Select a single crystal (approx.[\[1\]](#) 0.2 x 0.2 x 0.2 mm).[\[1\]](#) Mount on a glass fiber or MiTeGen loop using paratone oil.[\[1\]](#)
- Temperature: Collect data at 100 K (using a cryostream) to reduce thermal motion (atomic displacement parameters) and improve resolution.

- Source: Mo-K

radiation (

Å) is preferred for brominated compounds to minimize absorption corrections compared to Cu-K

.[\[1\]](#)

- Refinement Strategy:
 - Use SHELXT for structure solution (Intrinsic Phasing).[\[1\]](#)
 - Use SHELXL for least-squares refinement.[\[1\]](#)
 - Bromine Atom: Locate the heavy Br atom first; it will dominate the electron density map.
 - Hydrogen Atoms: Refine amine H-atoms freely if data quality permits (to confirm tautomerism); otherwise, use a riding model.

Data Interpretation & Validation

Once the structure is solved, validate it against these metrics to ensure scientific integrity.

Table 2: Critical Crystallographic Parameters[\[1\]](#)

Parameter	Acceptable Range (Small Molecule)	Interpretation for this Molecule
R-factor ()	< 5.0% (0.05)	Indicates high agreement between the model and diffraction data. >7% suggests poor crystal quality or twinning. [1]
Goodness of Fit (GoF)	0.9 – 1.2	Values far outside this range imply incorrect weighting schemes or missed symmetry. [1]
Bond Length (C-Br)	1.88 – 1.92 Å	Confirms the C6-Br bond. [1] A significant deviation suggests disorder or incorrect element assignment. [1]
Bond Angles (Quinoline)	~120° (aromatic)	Confirm planarity of the bicyclic system.
Flack Parameter	N/A (Achiral)	Not applicable unless the molecule crystallizes in a non-centrosymmetric space group (rare for this achiral molecule).

Structural Checkpoints

- Regio-placement: Verify the Br atom is at position 6 and Methyl at position 4.[\[1\]](#) In the electron density map, Br will have approx. 4x the electron density of Carbon (vs).
- Tautomer Confirmation: Check the C3-N(amine) bond length.[\[1\]](#)
 - Amino form: C-N

1.38–1.42 Å (single bond character).[1]

- Imino form: C=N

1.28–1.32 Å (double bond character).[1]

- Result: 3-aminoquinolines typically crystallize in the amino form.[1]

Workflow Visualization

The following diagram details the technical workflow from synthesis to PDB/CCDC deposition.



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Figure 2: Step-by-step workflow for structural determination.

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